

Cholesteryl Elaidate: A Comprehensive Technical Guide to its Physical Properties and Solubility

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Compound of Interest

Compound Name: Cholesteryl elaidate

Cat. No.: B1144301

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Introduction

Cholesteryl elaidate, the cholesteryl ester of elaidic acid (the trans-isomer of oleic acid), is a significant lipid molecule of interest in various fields of research, including biochemistry, materials science, and pharmacology. As a major component of lipid deposits in atherosclerosis, understanding its physical behavior is crucial for developing effective diagnostic and therapeutic strategies. This technical guide provides an in-depth overview of the physical properties and solubility of **cholesteryl elaidate**, supported by detailed experimental protocols and visualizations to aid researchers in their studies.

Physical Properties

Cholesteryl elaidate is a white, crystalline solid at room temperature.^[1] Its physical characteristics are largely determined by the rigid steroidal backbone of cholesterol and the long, unsaturated acyl chain of elaidic acid. The trans-configuration of the double bond in the elaidic acid moiety influences its packing in the crystalline state, leading to different physical properties compared to its cis-isomer, cholesteryl oleate.

Quantitative Physical Properties

While specific experimental data for **cholesteryl elaidate** is limited in publicly available literature, the following table summarizes the available predicted and analogous data. For comparison, data for the closely related compound, cholesteryl oleate, is also provided.

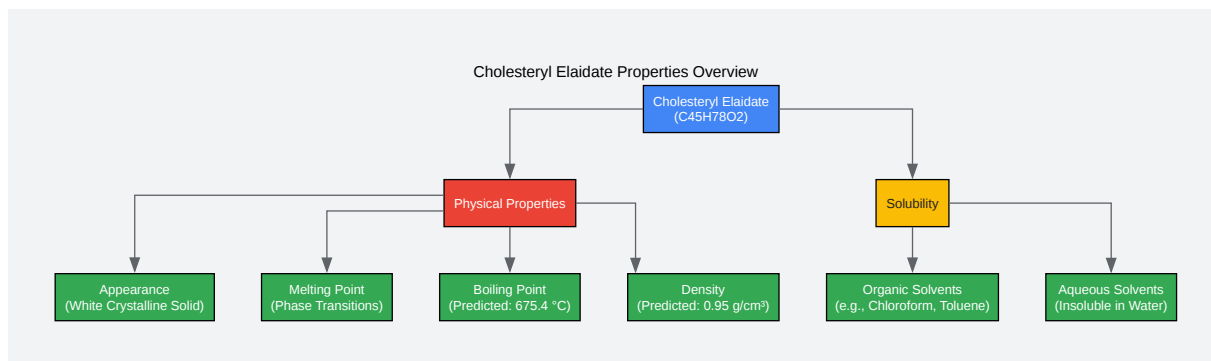
Property	Cholesteryl Elaidate	Cholesteryl Oleate (for comparison)
Molecular Formula	C ₄₅ H ₇₈ O ₂	C ₄₅ H ₇₈ O ₂
Molecular Weight	651.10 g/mol	651.11 g/mol [2]
Appearance	White crystalline solid[1]	White to off-white powder or solid[2]
Melting Point	Not explicitly found; likely exhibits complex liquid crystalline phase transitions.[3]	44-47 °C
Boiling Point	675.4 ± 44.0 °C (Predicted)	675.4°C at 760 mmHg
Density	0.95 ± 0.1 g/cm ³ (Predicted)	~1.0 g/cm ³

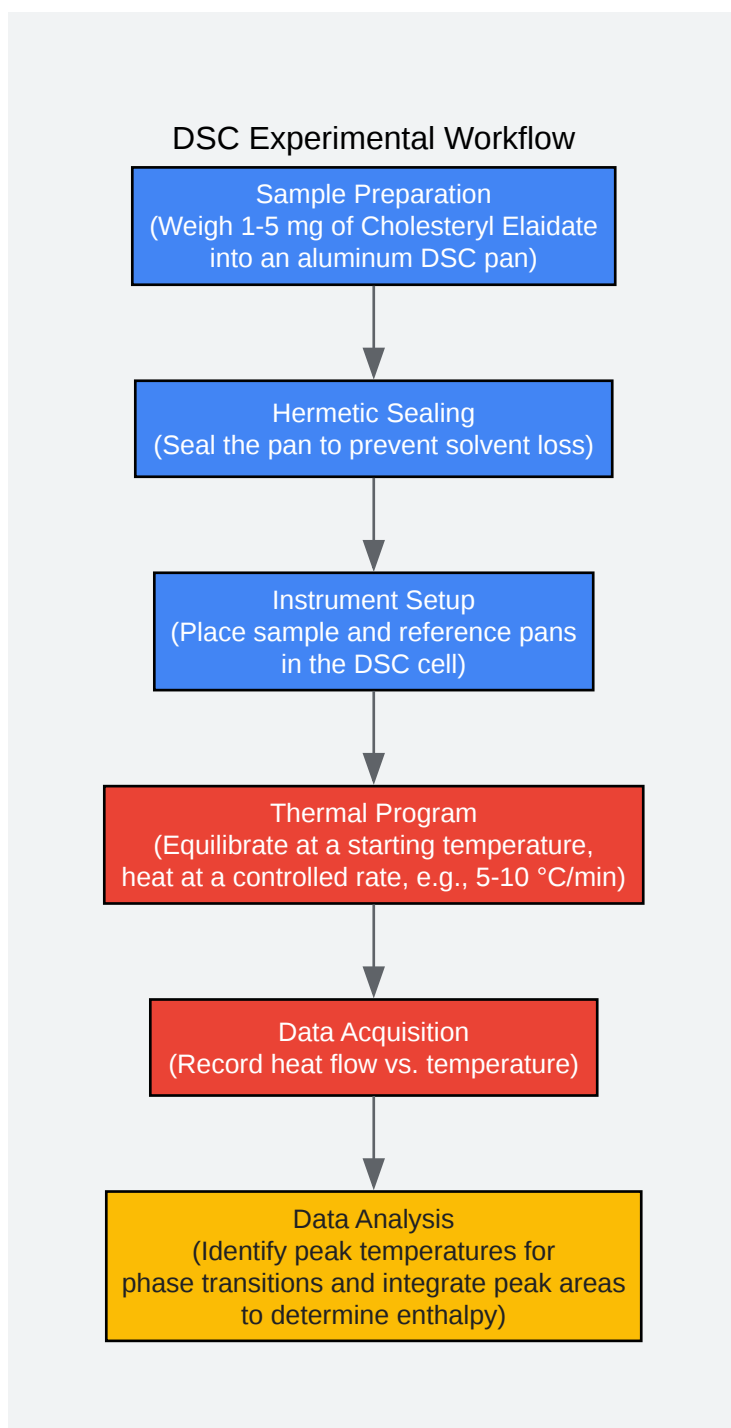
Crystal Structure and Phase Behavior

The crystal structure of cholesteryl esters is complex, often exhibiting polymorphism and forming multiple liquid crystalline phases (mesophases) upon heating before transitioning to an isotropic liquid. These phases are influenced by the packing of both the rigid cholesterol rings and the flexible fatty acyl chains. Cholesteryl esters can arrange into monolayer or bilayer structures.

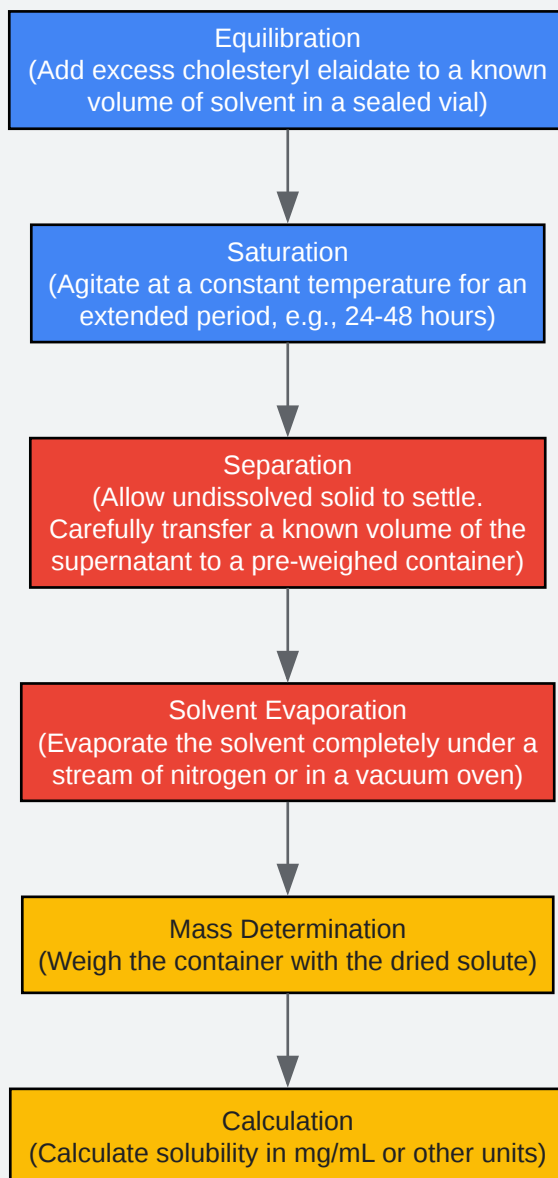
The phase transitions of cholesteryl esters, including **cholesteryl elaidate**, are critical for their biological function and pathological roles. These transitions can be studied in detail using techniques like Differential Scanning Calorimetry (DSC) and Polarizing Light Microscopy.

The logical relationship of **cholesteryl elaidate**'s properties can be visualized as follows:





Gravimetric Solubility Determination Workflow



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References

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- 2. bocsci.com [bocsci.com]
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